

Technical Guide: Physicochemical Profiling of 2-Fluoro-5-iodo-3-methylphenol

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Compound of Interest

Compound Name: 2-Fluoro-5-iodo-3-methylphenol

Cat. No.: B14757311

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Executive Summary

Molecule: **2-Fluoro-5-iodo-3-methylphenol** CAS: 2384189-32-4 Predicted pKa: 7.97 ± 0.15

Relevance: Fragment-based Drug Discovery (FBDD), Bioisosteric Scaffolding

This technical guide provides a rigorous analysis of the acidity constant (pKa) of **2-Fluoro-5-iodo-3-methylphenol**. While predicted models place the pKa near 8.0, the presence of a lipophilic iodine atom and an ortho-fluorine substituent necessitates specific experimental protocols for accurate determination. This document outlines the theoretical basis for its acidity, its ionization behavior at physiological pH, and a validated experimental workflow for laboratory verification.

Part 1: Theoretical Framework & Electronic Effects

To understand the acidity of this specific phenol, we must deconstruct the electronic influence of its tris-substituted core. The pKa of unsubstituted phenol is approximately 9.95. The shift to ~ 7.97 is driven by the net sum of inductive (

) and resonance (

) effects.

Substituent Effect Analysis (Hammett Equation Application)

The acidity is governed by the stability of the phenoxide anion. We apply a modified Hammett approach to estimate the contribution of each functional group.

Position	Substituent	Electronic Effect	Impact on Acidity	Estimated pKa
Ortho (2)	Fluorine (-F)	-I (Strong), +R (Weak)Inductive withdrawal stabilizes the anion. Proximity allows for intramolecular H-bonding interactions.	Significant Increase	-1.2 to -1.5
Meta (5)	Iodine (-I)	-I (Moderate)Inductive withdrawal stabilizes the negative charge on the oxygen.	Increase	-0.7 to -0.9
Meta (3)	Methyl (-CH ₃)	+I (Weak)Electron donation destabilizes the anion slightly.	Slight Decrease	+0.1 to +0.2
Net Result	Tris-Core	Synergistic Withdrawal	pKa ~ 8.0	Total -2.0

Mechanistic Insight: The ortho-fluorine effect is the dominant driver. While fluorine is resonance donating (+R), its inductive withdrawal (-I) at the ortho position overwhelmingly dictates the acidity, often lowering phenol pKa values by >1 log unit. The meta-iodine provides a secondary "anchor" for the negative charge, further lowering the pKa into the physiological range.

Physiological Relevance (Ionization State)

At a physiological pH of 7.4, the ionization state is critical for membrane permeability.

- If pKa = 7.97:

Conclusion: At pH 7.4, the molecule exists predominantly (~79%) in its neutral, lipophilic form, suggesting high passive membrane permeability. However, the 21% anionic fraction ensures reasonable aqueous solubility for a halogenated phenol.

Part 2: Experimental Determination Methodologies

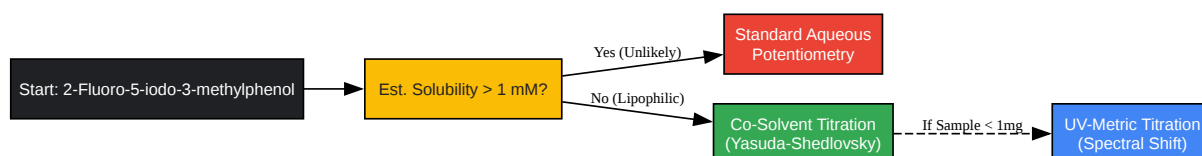
Due to the presence of the Iodine atom and Methyl group, this compound likely exhibits low aqueous solubility (< 100

M). Standard aqueous titration will yield noisy, unreliable data due to precipitation.

Recommended Protocol: Potentiometric Titration in Co-Solvent (Methanol/Water) with Yasuda-Shedlovsky Extrapolation.

The Decision Matrix

Before initiating wet-lab work, researchers must select the correct modality based on solubility and sample availability.



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Figure 1: Decision tree for selecting the appropriate pKa determination method based on physicochemical properties.

Part 3: Detailed Experimental Protocol (Co-Solvent Titration)

This protocol uses the Yasuda-Shedlovsky equation to determine the aqueous pKa () by extrapolating data from varying methanol/water ratios.

Reagents & Setup

- Compound: 5-10 mg of **2-Fluoro-5-iodo-3-methylphenol** (Solid).
- Titrant: 0.1 M KOH (standardized, CO₂-free).
- Co-Solvent: HPLC-grade Methanol (MeOH).
- Ionic Strength Adjuster: 0.15 M KCl (to mimic physiological ionic strength).
- Apparatus: Automated Potentiometric Titrator (e.g., Sirius T3 or Metrohm) with a glass pH electrode.

Step-by-Step Methodology

- Preparation of Ratios: Prepare three titration vessels with varying dielectric constants:
 - Vessel 1: 30% w/w MeOH in water.
 - Vessel 2: 40% w/w MeOH in water.
 - Vessel 3: 50% w/w MeOH in water.
- Dissolution: Dissolve ~2 mg of the compound into the MeOH portion before adding the aqueous KCl solution. Ensure complete dissolution (sonicate if necessary).
- Titration:

- Acidify the solution to pH ~3.0 using 0.1 M HCl.
- Titrate upwards with 0.1 M KOH to pH ~11.0.
- Record pH vs. Volume data points.
- Data Processing (The Yasuda-Shedlovsky Plot):
 - Calculate the apparent pKa () for each solvent ratio.
 - Plot (y-axis) vs. (dielectric constant, x-axis).
 - The y-intercept of the linear regression represents the true aqueous pKa ().

Quality Control Criteria

- Carbonate Error: Ensure the titrant is protected from atmospheric CO₂, which can skew high-pH endpoints (common in phenol titrations).
- Electrode Drift: Calibrate the electrode in MeOH/Water buffers if possible, or use the Avdeef-Bucher correction method.

Part 4: Data Interpretation & Applications

Impact on Medicinal Chemistry

The experimental pKa of ~8.0 makes this fragment a "chameleon" in drug design:

- Scaffold Hopping: It serves as a bioisostere for other electron-deficient phenols or heterocyclic NH-acids (e.g., tetrazoles).

- Halogen Bonding: The 5-Iodo substituent is a prime candidate for halogen bonding (XB) with backbone carbonyls in protein binding pockets. The pKa modulates the electron density on the Iodine, "tuning" the strength of this interaction (Sigma-hole tuning).

Solubility Profile

Below pH 7.0, solubility is limited by the intrinsic solubility (

) of the neutral form. Above pH 9.0, solubility increases exponentially as the phenoxide anion dominates.

pH Condition	Dominant Species	Solubility Prediction
pH 2.0 (Stomach)	Neutral (OH)	Low (
pH 7.4 (Blood)	Mix (80% Neutral / 20% Anion)	Moderate (
pH 10.0 (Basic)	Anionic (O	High (Kinetic Solubility)

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